

Application Note: Extraction Chromatographic Separation of Tin-126

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Compound of Interest

Compound Name: Tin-126

Cat. No.: B107535

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Introduction

Tin-126 (^{126}Sn) is a long-lived fission product with a half-life of 2.3×10^5 years, making its separation and quantification crucial for radioactive waste management, environmental monitoring, and nuclear forensics. Extraction chromatography is a highly effective technique for the selective separation of ^{126}Sn from complex sample matrices, such as high-level radioactive waste and environmental samples.[1] This application note details the principles and provides protocols for the separation of ^{126}Sn using various extraction chromatographic resins.

The methods described herein are designed for researchers, scientists, and professionals in the fields of radiochemistry and drug development who require high-purity ^{126}Sn or need to accurately measure its presence in various samples. The protocols focus on the use of commercially available extraction chromatography resins, including TEVA® Resin and TBP Resin, for the separation of tin from interfering radionuclides.

Principle of Separation

Extraction chromatography combines the selectivity of liquid-liquid extraction with the procedural ease of column chromatography. The stationary phase consists of an inert support coated with an organic extractant, which selectively retains the target analyte from an aqueous mobile phase. For ^{126}Sn separation, the choice of extractant and the composition of the mobile phase (typically acidic solutions) are critical for achieving high selectivity and recovery.

Key Resins for Tin-126 Separation

Several extraction chromatographic resins have been successfully employed for the separation of ^{126}Sn . The selection of the resin depends on the specific sample matrix and the interfering elements present.

- **TEVA® Resin:** This resin contains an aliphatic quaternary amine as the extractant.^[2] It is particularly effective for separating tetravalent actinides and has been successfully used for ^{126}Sn separation from radioactive waste.^[3] Tin is typically loaded onto the resin in a hydrochloric acid medium and eluted with nitric acid.^[3]
- **TBP Resin:** This resin utilizes tri-n-butyl phosphate (TBP) as the extractant. It has been demonstrated to be effective for concentrating ^{126}Sn from hydrochloric acid solutions.^{[4][5]}
- **Anion Exchange Resins:** While not strictly extraction chromatography, anion exchange chromatography is a related and often used technique for ^{126}Sn separation. Tin forms anionic complexes in hydrochloric acid, which are retained by the resin.

Data Presentation: Performance of Extraction Chromatographic Resins

The following table summarizes the performance characteristics of different resins under various experimental conditions for the separation of **Tin-126**.

Resin	Mobile Phase (Loading)	Mobile Phase (Elution)	Recovery Yield (%)	Key Separations	Reference
TEVA® Resin	1 M HCl	2 M HNO ₃	Not Specified	Separation of ¹²⁶ Sn from radioactive waste samples.	[3]
TBP Resin	6 M HCl	0.1 M HCl	65-80%	Concentration of ¹²⁶ Sn from hydrochloric acid medium.	[5]
Anion Exchange	2 M HCl	2 M HNO ₃	Not Specified	Separation of ¹²⁶ Sn from hydrochloric and hydrofluoric acid solutions.	[6]

Experimental Protocols

The following are detailed protocols for the separation of ¹²⁶Sn using TEVA® Resin and TBP Resin.

Protocol 1: Separation of ¹²⁶Sn using TEVA® Resin

This protocol is adapted from methodologies for the determination of ¹²⁶Sn in radioactive waste. [3]

1. Sample Preparation: a. Acidify the sample solution containing ¹²⁶Sn to 0.5 M HCl. b. Add a stable tin carrier and a ¹¹³Sn tracer for yield determination. c. Precipitate tin as tin sulfide (SnS₂) by adding ammonium sulfide. d. Centrifuge the solution and discard the supernatant. e. Dissolve the precipitate in concentrated HCl.

2. Column Preparation: a. Use a pre-packed TEVA® Resin column or prepare a column with approximately 1.5 g of TEVA® Resin. b. Pre-condition the column by passing 10 mL of 1 M HCl through it.
3. Loading: a. Evaporate the dissolved sulfide precipitate to near dryness and reconstitute the residue in 1 M HCl. b. Load the sample solution onto the pre-conditioned TEVA® Resin column at a flow rate of approximately 1 mL/min. c. Collect the load effluent and rinse the sample container with 1 M HCl, loading the rinse onto the column.
4. Washing: a. Wash the column with 20 mL of 1 M HCl to remove any non-retained interfering ions.
5. Elution: a. Elute the retained ^{126}Sn from the column using 15 mL of 2 M HNO_3 . b. Collect the eluate in a clean collection vial.
6. Quantification: a. The eluted fraction containing ^{126}Sn can be directly measured by gamma spectrometry on a High-Purity Germanium (HPGe) detector.[3]

Protocol 2: Concentration of ^{126}Sn using TBP Resin

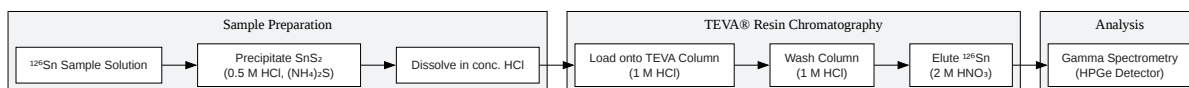
This protocol is based on studies focusing on the concentration of ^{126}Sn from hydrochloric acid media.[4][5]

1. Sample Preparation: a. Adjust the sample solution containing ^{126}Sn to 6 M HCl.
2. Column Preparation: a. Prepare a column with a suitable amount of TBP Resin. b. Pre-condition the column by passing 10 mL of 6 M HCl through it.
3. Loading: a. Load the sample solution onto the pre-conditioned TBP Resin column. ^{126}Sn will be retained on the resin.
4. Washing: a. Wash the column with a small volume of 6 M HCl to remove any remaining sample matrix components.
5. Elution: a. Elute the concentrated ^{126}Sn from the resin using 0.1 M HCl.[4][5]
6. Further Purification (if necessary): a. For samples containing significant amounts of ^{137}Cs , an additional purification step using an AMP-PAN column may be required to obtain a sufficiently

pure sample for gamma spectrometry.[4][5]

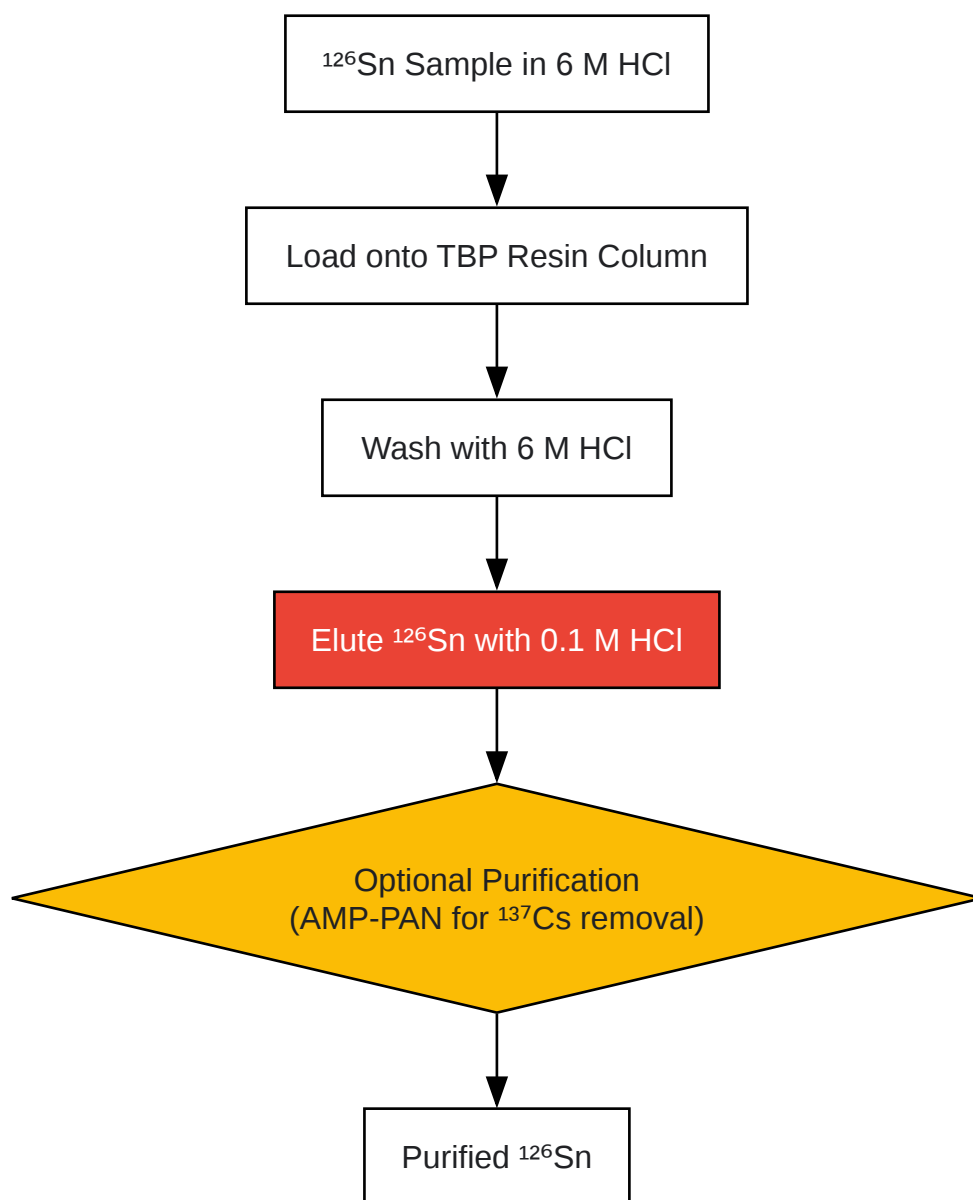
Visualizations

The following diagrams illustrate the experimental workflows for the separation of **Tin-126**.



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Caption: Workflow for ^{126}Sn separation using TEVA® Resin.



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Caption: Workflow for ^{126}Sn concentration using TBP Resin.

Conclusion

Extraction chromatography offers a robust and selective method for the separation of ^{126}Sn from various complex matrices. The choice of resin and the optimization of the chromatographic conditions are paramount to achieving high recovery and purity. The protocols provided in this application note, utilizing TEVA® Resin and TBP Resin, serve as a comprehensive guide for researchers and professionals engaged in the analysis of this

important radionuclide. Proper sample preparation and adherence to the detailed steps are essential for successful separation and accurate quantification of **Tin-126**.

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